

How to handle and store (S)-Benzyl 3-cyanopyrrolidine-1-carboxylate safely

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Compound of Interest

Compound Name: (S)-Benzyl 3-cyanopyrrolidine-1-carboxylate

Cat. No.: B574601

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Technical Support Center: (S)-Benzyl 3-cyanopyrrolidine-1-carboxylate

Disclaimer: A specific Safety Data Sheet (SDS) for **(S)-Benzyl 3-cyanopyrrolidine-1-carboxylate** (CAS No. 193693-69-5) was not located in the available resources. The following guidance is based on information from chemical suppliers, data for structurally related compounds (such as benzyl cyanide), and general laboratory safety protocols. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **(S)-Benzyl 3-cyanopyrrolidine-1-carboxylate**?

A1: **(S)-Benzyl 3-cyanopyrrolidine-1-carboxylate** should be stored at room temperature.^[1] The container should be tightly closed and kept in a dry, well-ventilated place.

Q2: What are the primary hazards associated with this compound?

A2: While a specific hazard profile is unavailable, related compounds containing benzyl and cyano functional groups exhibit significant toxicity. For instance, benzyl cyanide is classified as fatal if inhaled and toxic if swallowed or in contact with skin.^{[2][3]} Therefore, it is prudent to handle **(S)-Benzyl 3-cyanopyrrolidine-1-carboxylate** as a potentially toxic substance.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: Given the potential hazards, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.
- Body Protection: A laboratory coat and, depending on the scale of the experiment, an apron or chemical-resistant suit.
- Respiratory Protection: All handling should be conducted in a certified chemical fume hood. [2] If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge should be used.

Q4: How should I handle a spill of **(S)-Benzyl 3-cyanopyrrolidine-1-carboxylate**?

A4: In case of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal. Do not let the product enter drains.

Q5: What is the proper disposal method for this compound?

A5: Dispose of **(S)-Benzyl 3-cyanopyrrolidine-1-carboxylate** and its containers as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the compound is stored at room temperature in a tightly sealed container, away from moisture and direct sunlight. Consider re-purifying the compound if degradation is suspected.
Inaccurate weighing or dispensing.	Use a calibrated analytical balance in a draft-free enclosure. If the compound is a viscous oil or solid, consider dissolving it in a suitable solvent to handle it as a standard solution.	
Material appears discolored or has an unusual odor	Potential decomposition or contamination.	Do not use the material. Dispose of it as hazardous waste and obtain a fresh supply.
Difficulty dissolving the compound	Use of an inappropriate solvent.	Information on the solubility of this specific compound is limited. Conduct small-scale solubility tests with a range of common laboratory solvents (e.g., dichloromethane, ethyl acetate, methanol, DMSO) to determine a suitable solvent for your application.

Compound Data

Property	Value	Source
Molecular Formula	C13H14N2O2	[1]
Molecular Weight	230.27 g/mol	[1]
CAS Number	193693-69-5	[1]
Storage Temperature	Room Temperature	[1]
Purity	≥97% (typical)	[1]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Incompatibilities	Strong oxidizing agents (based on related compounds)	

Experimental Protocols

Detailed experimental protocols will be specific to the research application. However, a general protocol for preparing a stock solution is provided below as an example of safe handling.

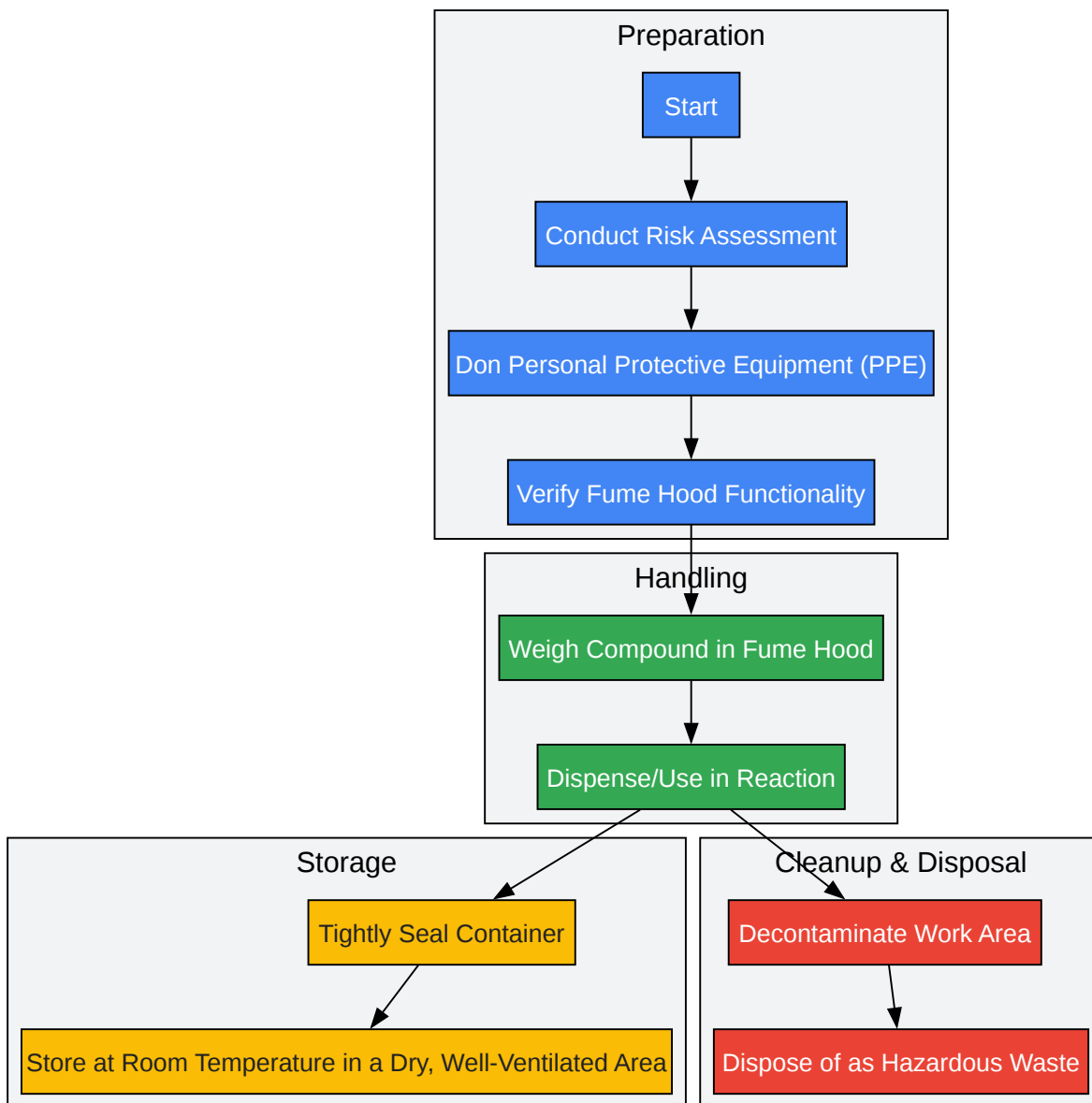
Protocol: Preparation of a Stock Solution

- **Preparation:** Before starting, ensure the chemical fume hood is certified and functioning correctly. Gather all necessary PPE and materials.
- **Weighing:** Tare a clean, dry vial on a calibrated analytical balance. Carefully add the desired amount of **(S)-Benzyl 3-cyanopyrrolidine-1-carboxylate** to the vial inside the fume hood. Record the exact weight.
- **Dissolution:** In the fume hood, add the appropriate solvent to the vial containing the compound. Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.

- Storage: Label the vial clearly with the compound name, concentration, solvent, and date of preparation. Store the solution under the recommended conditions (room temperature, unless otherwise determined by stability studies).

Visualizations

Safe Handling and Storage Workflow for (S)-Benzyl 3-cyanopyrrolidine-1-carboxylate

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Caption: Workflow for the safe handling and storage of **(S)-Benzyl 3-cyanopyrrolidine-1-carboxylate**.

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